

1-O-Acetyl-6-O-isobutyrylbritannilactone

chemical structure and properties

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Compound of Interest

Compound Name:	1-O-Acetyl-6-O-isobutyrylbritannilactone
Cat. No.:	B15613839

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An In-depth Technical Guide to 1-O-Acetyl-6-O-isobutyrylbritannilactone

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **1-O-Acetyl-6-O-isobutyrylbritannilactone**, a sesquiterpene lactone of interest to researchers in natural product chemistry, pharmacology, and drug development. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from closely related analogues and general methodologies for this class of molecules.

Chemical Structure and Properties

1-O-Acetyl-6-O-isobutyrylbritannilactone is a derivative of britannilactone, a sesquiterpene lactone isolated from plants of the *Inula* genus, notably *Inula macrophylla*.^[1] Its chemical structure, inferred from its nomenclature and the structures of related compounds, consists of a britannilactone core with an acetyl group at the C-1 position and an isobutyryl group at the C-6 position.

Table 1: Chemical and Physical Properties of **1-O-Acetyl-6-O-isobutyrylbritannilactone**

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₀ O ₆	[2] [3]
Molecular Weight	378.46 g/mol	[3]
CAS Number	1613152-34-3	[3]
Appearance	Solid (inferred)	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A

Experimental Protocols

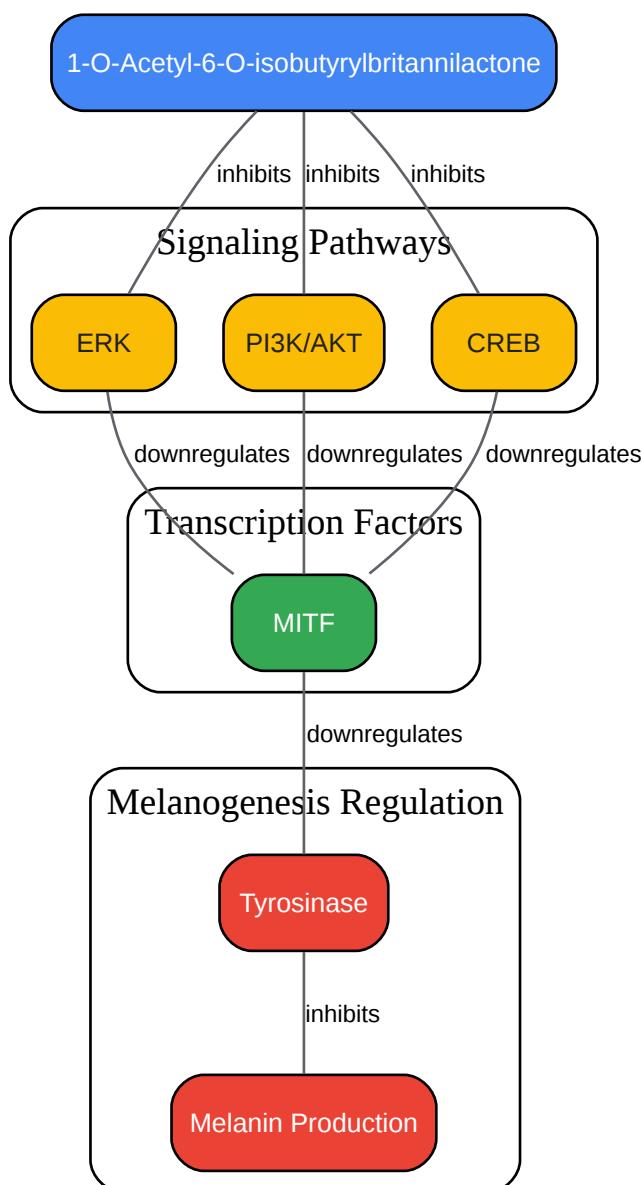
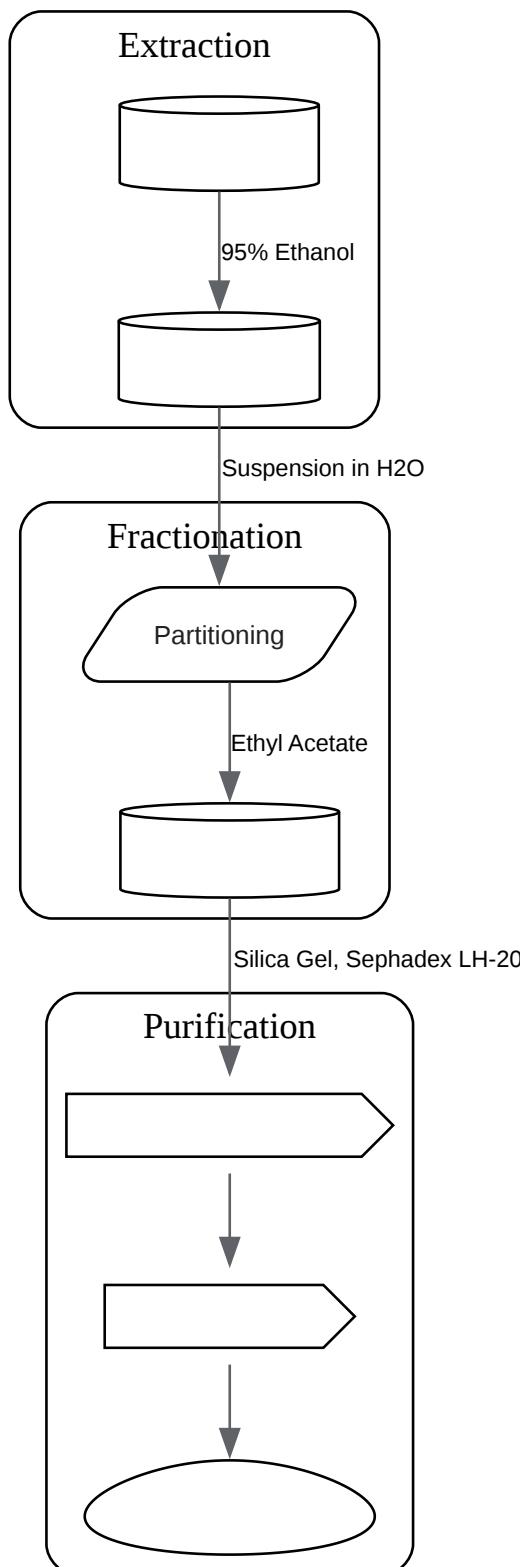
Isolation from Natural Sources

A general protocol for the isolation of sesquiterpene lactones from *Inula* species can be adapted for **1-O-Acetyl-6-O-isobutyrylbritannilactone**.[\[3\]](#)[\[4\]](#)

Protocol: Isolation of Sesquiterpene Lactones from *Inula macrophylla*

- Extraction:
 - Air-dried and powdered aerial parts of *Inula macrophylla* are exhaustively extracted with 95% ethanol at room temperature.
 - The resulting extract is concentrated under reduced pressure to yield a crude extract.
- Fractionation:
 - The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol.
 - The ethyl acetate fraction, typically rich in sesquiterpene lactones, is collected and concentrated.
- Chromatographic Separation:

- The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined and further purified by repeated column chromatography on silica gel and Sephadex LH-20.
- Final Purification:
 - Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.



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